

# Application Note: Quantification of Bis(2-ethylhexyl) Isophthalate in Landfill Leachate

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) isophthalate*

Cat. No.: B086684

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Bis(2-ethylhexyl) isophthalate** (DEHIP) is a plasticizer used in the manufacturing of various polymers to enhance their flexibility and durability. Its presence in landfill leachate is a growing environmental concern due to its potential for endocrine disruption and persistence in the environment. Accurate quantification of DEHIP in complex matrices like landfill leachate is crucial for environmental monitoring and risk assessment. This application note provides detailed protocols for the extraction and quantification of DEHIP in landfill leachate using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

Due to the limited availability of specific quantitative data for DEHIP in landfill leachate, this document also refers to its widely studied isomer, bis(2-ethylhexyl) phthalate (DEHP), for which more extensive data exists. The analytical methods described are suitable for the quantification of both isomers.

## Data Presentation

The following table summarizes the concentrations of bis(2-ethylhexyl) phthalate (DEHP) found in various landfill leachate samples, which can be used as a reference for expected concentrations of DEHIP.

Landfill Type/Location	Analytical Method	DEHP Concentration ( $\mu\text{g/L}$ )	Reference
Municipal Solid Waste Landfill, Poland	GC-MS		[1]
Municipal Solid Waste Landfill, USA	Not Specified	200 (in mg/kg)	[2]
Municipal and Industrial Landfills	Not Specified	<10 - 200,000	[3]

## Experimental Protocols

### Sample Collection and Preservation

- Collection: Collect landfill leachate samples in pre-cleaned amber glass bottles with polytetrafluoroethylene (PTFE)-lined caps to minimize plastic contamination.
- Preservation: Immediately cool the samples to 4°C. For longer storage, acidify the samples to a pH < 2 with sulfuric acid.

### Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction is a common technique for the pre-concentration and cleanup of phthalates from aqueous samples.

Materials:

- SPE cartridges (e.g., C18, 500 mg, 6 mL)
- Methanol (HPLC grade)
- Dichloromethane (GC grade)
- Deionized water
- Nitrogen gas evaporator

- Vortex mixer

Protocol:

- Cartridge Conditioning: Condition the SPE cartridge by passing 5 mL of dichloromethane, followed by 5 mL of methanol, and finally 10 mL of deionized water. Do not allow the cartridge to dry out.
- Sample Loading: Pass 100-500 mL of the landfill leachate sample through the conditioned SPE cartridge at a flow rate of 5-10 mL/min.
- Washing: Wash the cartridge with 5 mL of deionized water to remove interfering polar compounds.
- Drying: Dry the cartridge under a gentle stream of nitrogen or by vacuum for 30 minutes.
- Elution: Elute the retained analytes with 5-10 mL of dichloromethane.
- Concentration: Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen at room temperature.
- The sample is now ready for GC-MS or HPLC analysis.

## Sample Preparation: Liquid-Liquid Extraction (LLE)

Liquid-liquid extraction is an alternative method for isolating phthalates from aqueous matrices.

Materials:

- Separatory funnel (1 L)
- Dichloromethane (GC grade)
- Sodium sulfate (anhydrous)
- Rotary evaporator

Protocol:

- Extraction: Transfer 500 mL of the landfill leachate sample to a 1 L separatory funnel. Add 50 mL of dichloromethane and shake vigorously for 2 minutes.
- Phase Separation: Allow the layers to separate. Drain the lower organic layer into a flask.
- Repeat Extraction: Repeat the extraction twice more with fresh 50 mL portions of dichloromethane and combine the organic extracts.
- Drying: Dry the combined extract by passing it through a funnel containing anhydrous sodium sulfate.
- Concentration: Concentrate the extract to a final volume of 1 mL using a rotary evaporator.
- The sample is now ready for GC-MS or HPLC analysis.

## Analytical Quantification: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides high sensitivity and selectivity for the quantification of DEHIP.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977A MSD or equivalent
- Column: HP-5MS (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) or equivalent
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Inlet Temperature: 280°C
- Injection Volume: 1  $\mu$ L (splitless mode)
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 1 min

- Ramp to 200°C at 15°C/min, hold for 1 min
- Ramp to 280°C at 10°C/min, hold for 10 min
- MSD Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
  - Quantifier Ion for DEHIP/DEHP: m/z 149
  - Qualifier Ions for DEHIP/DEHP: m/z 167, 279

#### Calibration:

Prepare a series of calibration standards of DEHIP in a suitable solvent (e.g., hexane) at concentrations ranging from 0.1 to 10 µg/mL. Analyze the standards under the same GC-MS conditions as the samples. Construct a calibration curve by plotting the peak area of the quantifier ion against the concentration.

## Analytical Quantification: High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection is a robust method for the quantification of DEHIP, especially for separating it from other phthalate isomers.

#### Instrumentation and Conditions:

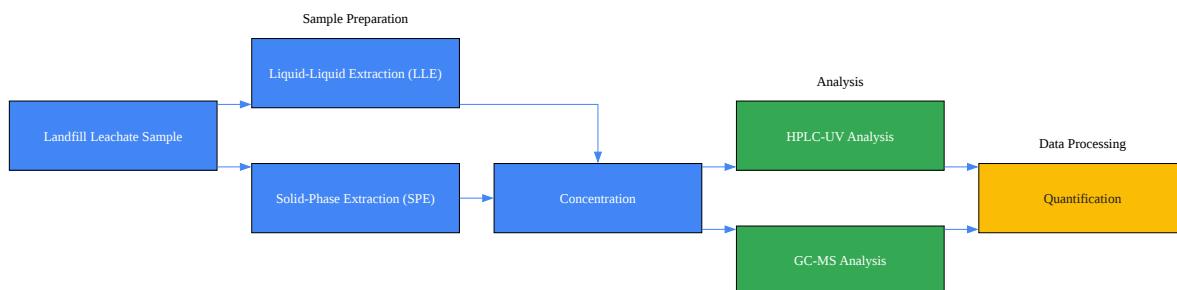
- HPLC System: Agilent 1260 Infinity II or equivalent
- Detector: Diode Array Detector (DAD)
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)

- Mobile Phase: Isocratic elution with Acetonitrile:Water (85:15, v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 20 µL
- Detection Wavelength: 230 nm

#### Calibration:

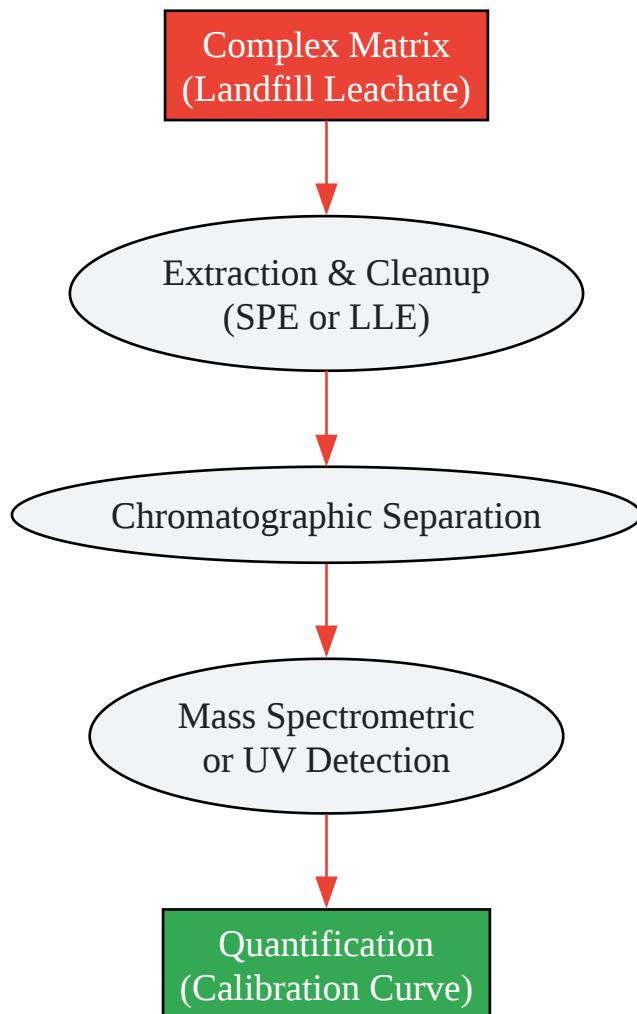
Prepare a series of calibration standards of DEHIP in the mobile phase at concentrations ranging from 0.1 to 50 µg/mL. Analyze the standards under the same HPLC conditions as the samples. Construct a calibration curve by plotting the peak area at 230 nm against the concentration.

## Mandatory Visualization



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Caption: Experimental workflow for the quantification of **Bis(2-ethylhexyl) isophthalate** in landfill leachate.

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- To cite this document: BenchChem. [Application Note: Quantification of Bis(2-ethylhexyl) Isophthalate in Landfill Leachate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086684#quantifying-bis-2-ethylhexyl-isophthalate-in-landfill-leachate>]

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